

Safeguarding Your Research: A Comprehensive Guide to Handling L-Alanine-1-13C

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Compound of Interest

Compound Name: *L-Alanine-1-13C*

CAS No.: *21764-56-7*

Cat. No.: *B1280924*

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Essential safety protocols and logistical plans are critical for the secure and effective handling of **L-Alanine-1-13C** in a laboratory setting. This guide provides clear, scannable information to ensure the safety of researchers, scientists, and drug development professionals. By adhering to these procedures, you can minimize risks and maintain a secure research environment.

L-Alanine-1-13C is a stable, non-radioactive isotope-labeled amino acid. While it is generally considered non-hazardous, prudent laboratory practices are essential to ensure safety.^[1] The following information outlines the necessary personal protective equipment (PPE), operational procedures, and disposal plans.

Personal Protective Equipment (PPE)

The minimum required PPE for handling **L-Alanine-1-13C** is outlined below. This equipment should be worn at all times when handling the compound to prevent potential exposure.

PPE Category	Recommended Equipment	Specifications
Eye Protection	Safety glasses with side shields or goggles	Must be worn to protect against dust particles. [2] [3]
Hand Protection	Nitrile gloves	Wear suitable protective gloves. [2] [4]
Respiratory Protection	NIOSH/CEN approved respirator (e.g., N95)	Recommended when handling the solid form to avoid dust inhalation, especially in poorly ventilated areas.
Body Protection	Laboratory coat	A fully buttoned lab coat is necessary to protect against spills.
Footwear	Closed-toe shoes	Shoes must fully cover the feet to protect from spills and falling objects.

Operational Plan: Step-by-Step Handling Procedure

Following a standardized operational plan minimizes the risk of exposure and contamination.

- Preparation:
 - Ensure the work area, such as a chemical fume hood or a designated benchtop, is clean and uncluttered.
 - Verify that all necessary PPE is available and in good condition.
 - Locate the nearest safety shower and eyewash station before beginning work.
- Handling the Compound:
 - Handle **L-Alanine-1-13C** in a well-ventilated area. If there is a potential for dust formation, use a fume hood or provide appropriate exhaust ventilation.

- Avoid direct contact with the skin and eyes.
- Minimize the creation of dust when handling the solid powder.
- After handling, wash hands thoroughly with soap and water.
- Storage:
 - Store **L-Alanine-1-13C** in a tightly closed container.
 - Keep the container in a cool, dry place away from light and moisture. The recommended storage is at room temperature.

Disposal Plan: Managing Waste Safely

Proper disposal of **L-Alanine-1-13C** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

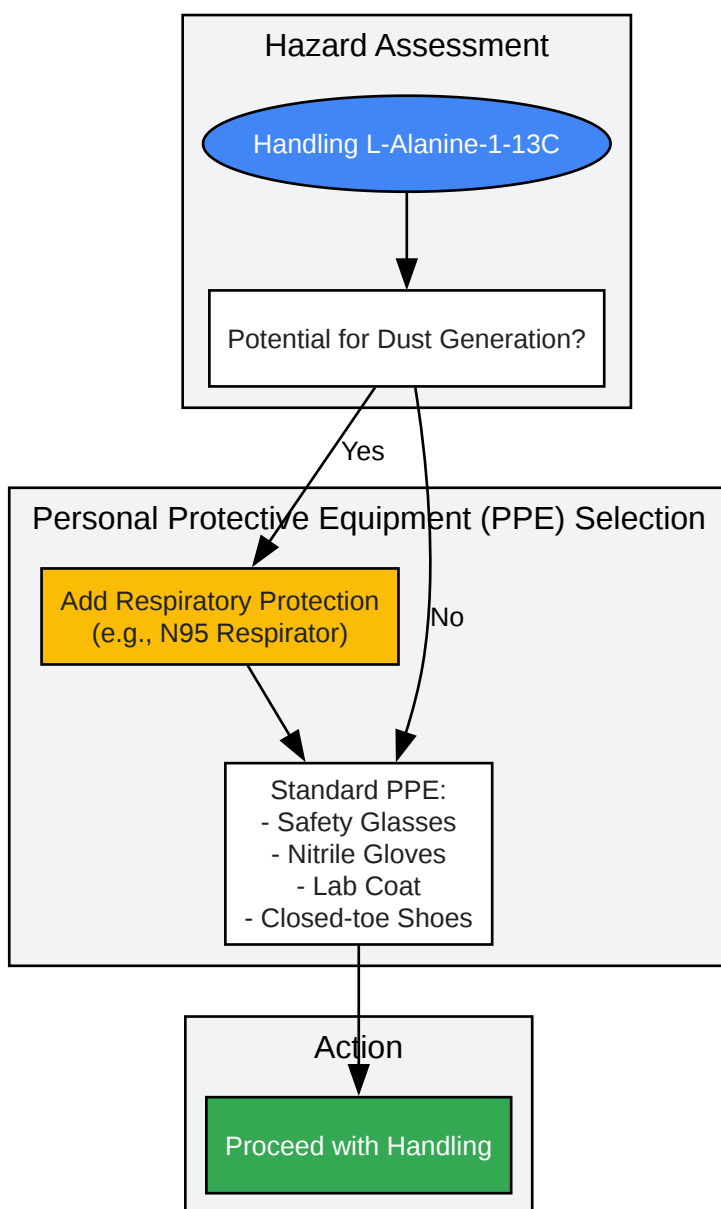
- Waste Segregation:
 - Segregate waste contaminated with **L-Alanine-1-13C** from other laboratory waste.
 - Use designated, clearly labeled, and sealed containers for this waste.
- Disposal Procedure:
 - Dispose of unused **L-Alanine-1-13C** and contaminated materials through a licensed professional waste disposal service.
 - Do not dispose of the compound down the drain or in the regular trash.
 - All disposal activities must comply with federal, state, and local environmental regulations.

Safety and Physical Properties

Understanding the physical and chemical properties of **L-Alanine-1-13C** can further inform safe handling practices.

Property	Value
Molecular Formula	$\text{C}_2^{13}\text{CH}_7\text{NO}_2$
Molecular Weight	90.09 g/mol
Appearance	White crystalline powder
Melting Point	314.5 °C (decomposes)
Solubility	Soluble in water

This structured approach to handling **L-Alanine-1-13C** ensures a safer laboratory environment for all personnel.



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Caption: PPE selection workflow for handling **L-Alanine-1-13C**.

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References

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